

A Technical Guide to 18:0 Azidoethyl PC for Advanced Research Applications

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Compound of Interest

Compound Name: 18:0 Azidoethyl PC

Cat. No.: B15550540

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Introduction

18:0 Azidoethyl PC, chemically known as 1,2-distearoyl-sn-glycero-3-phosphocholine (N-azidoethyl), is a synthetically modified phospholipid that has emerged as a critical tool in lipidomics, drug delivery, and cell imaging. Its unique structure, incorporating a reactive azide group, allows for versatile bioconjugation through "click chemistry." This enables the attachment of a wide array of molecules, such as fluorescent dyes, targeting ligands, and imaging agents, to lipid bilayers with high specificity and efficiency. This guide provides an in-depth overview of the commercial sources, physicochemical properties, and key experimental applications of **18:0 Azidoethyl PC**.

Commercial Suppliers and Product Specifications

Several reputable suppliers offer high-purity **18:0 Azidoethyl PC** for research purposes. The following table summarizes the key commercial sources and their product specifications.

Supplier	Product Name	Catalog Number	Purity	Form	Storage Temperature
Avanti Polar Lipids	18:0 Azidoethyl PC	870130P	>99%	Powder	-20°C
Sigma-Aldrich/Merck	18:0 azidoethyl PC, Avanti	870130P	≥99% (TLC)	Powder	-20°C
BOC Sciences	18:0 azidoethyl PC	BPG-3042	>99%	White Solid	-20°C
BroadPharm	18:0 azidoethyl PC	BP-23837	-	-	-

Physicochemical Properties of 18:0 Azidoethyl PC

A comprehensive understanding of the physicochemical properties of **18:0 Azidoethyl PC** is essential for its effective application in research.

Property	Value	Reference
Molecular Formula	C ₄₅ H ₈₉ N ₄ O ₈ P	[1]
Molecular Weight	845.18 g/mol	[1]
CAS Number	2342574-09-6	[1]
Appearance	White to off-white solid	
Solubility	Soluble in chloroform	[2]
Purity	>99%	
Storage Conditions	Store at -20°C in a dry environment	

Experimental Protocols and Applications

The primary utility of **18:0 Azidoethyl PC** lies in its application in copper-free click chemistry, specifically the strain-promoted azide-alkyne cycloaddition (SPAAC). This reaction allows for the covalent attachment of molecules containing a dibenzocyclooctyne (DBCO) group to the azide moiety on the phospholipid.

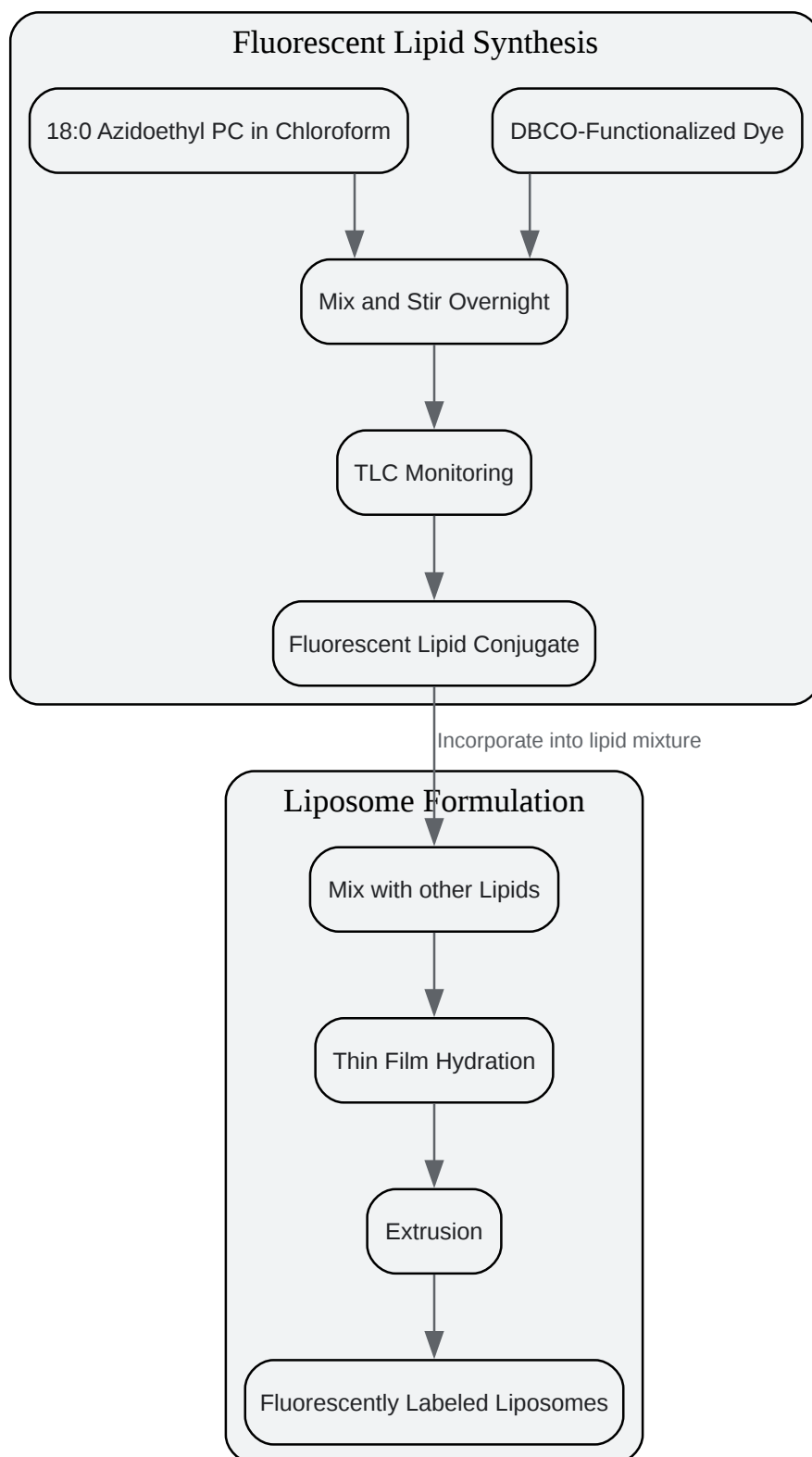
Preparation of Fluorescently Labeled Liposomes

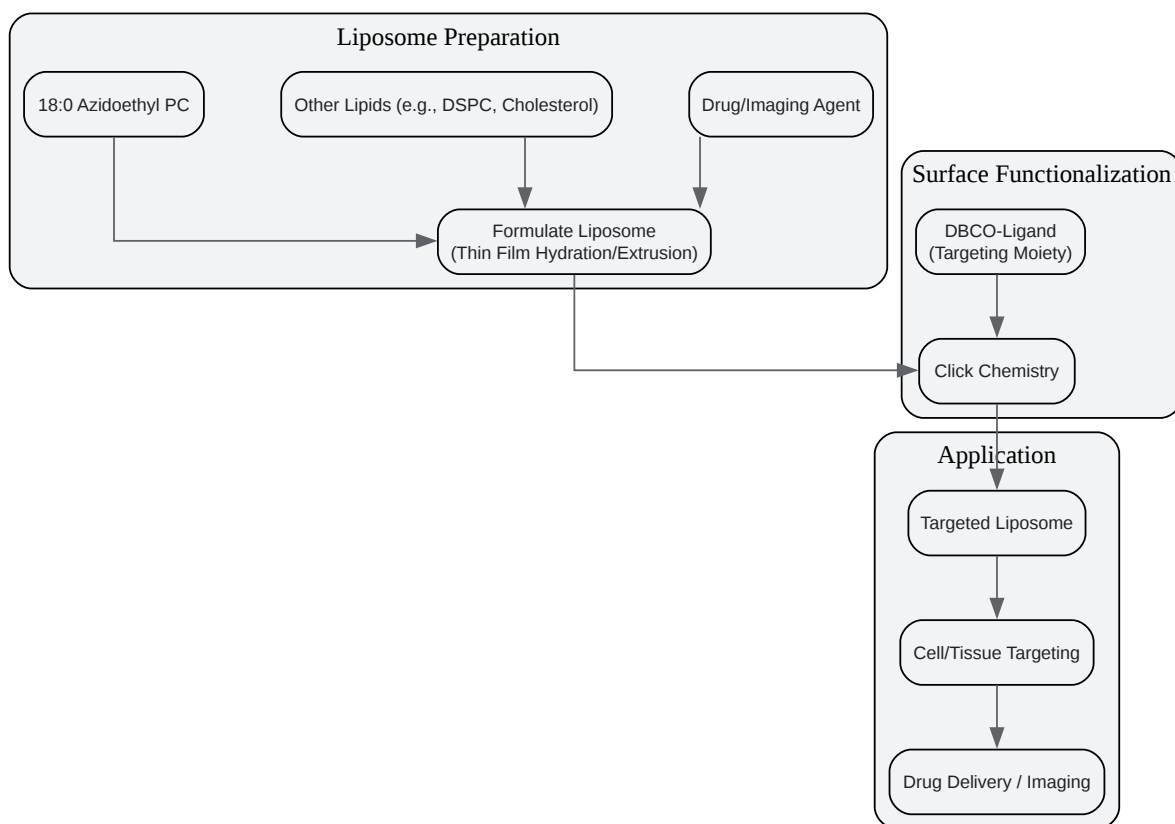
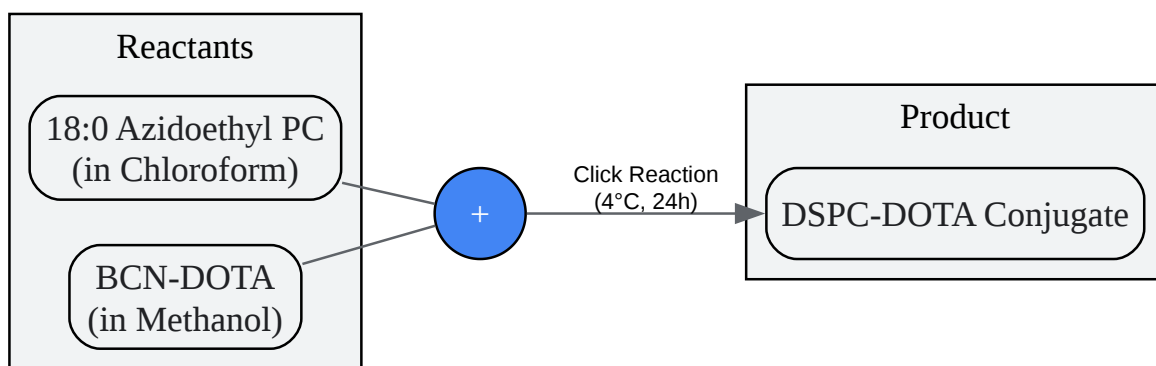
This protocol describes the preparation of liposomes incorporating a fluorescent dye for imaging applications.^[2]

Methodology:

- Preparation of Fluorescent Lipid Conjugate:
 - Dissolve **18:0 Azidoethyl PC** in chloroform at a concentration of 5 mg/mL.
 - Add 1.1 molar equivalents of a DBCO-functionalized fluorescent dye (e.g., BDP 650/665 DBCO).
 - Stir the solution overnight at room temperature.
 - Monitor the reaction completion using thin-layer chromatography (TLC) with a mobile phase of chloroform:methanol:deionized water (65:35:8). The reaction is complete when only a single fluorescent band is visible under UV light.
- Liposome Formulation (Thin Film Hydration):
 - In a round-bottom flask, mix the synthesized fluorescent lipid conjugate with other desired lipids (e.g., DSPC, cholesterol) in chloroform.
 - Remove the chloroform under a stream of nitrogen gas to form a thin lipid film on the wall of the flask.
 - Further dry the film under vacuum for at least 1 hour to remove any residual solvent.

- Hydrate the lipid film with an appropriate aqueous buffer (e.g., PBS) by vortexing or sonication to form multilamellar vesicles (MLVs).
- To obtain unilamellar vesicles (LUVs) of a defined size, subject the MLV suspension to extrusion through polycarbonate membranes with a specific pore size (e.g., 100 nm).





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References

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- [2. Layer-by-Layer Polymer Functionalization Improves Nanoparticle Penetration and Glioblastoma Targeting in the Brain - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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